

An In-depth Technical Guide to 2,3-Dichloro-2-butene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dichloro-2-butene

Cat. No.: B073511

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,3-dichloro-2-butene**, a chlorinated alkene of interest in synthetic organic chemistry. The document details its chemical properties, stereoisomers, potential synthetic routes, and known reactivity. This guide is intended to serve as a valuable resource for researchers and professionals in drug development and related scientific fields.

Chemical Identity and Properties

2,3-Dichloro-2-butene exists as two geometric isomers: (E)-**2,3-dichloro-2-butene** and (Z)-**2,3-dichloro-2-butene**. The Chemical Abstracts Service (CAS) numbers for these isomers are crucial for their unambiguous identification in research and commerce.

Table 1: CAS Numbers and Nomenclature for **2,3-Dichloro-2-butene** Isomers

Isomer	IUPAC Name	Synonyms	CAS Number
(E)	(E)-2,3-dichlorobut-2-ene	trans-2,3-dichloro-2-butene	1587-29-7[1][2]
(Z)	(Z)-2,3-dichlorobut-2-ene	cis-2,3-dichloro-2-butene	1587-26-4[1][3]

A summary of the key physicochemical properties for the isomeric mixture and individual isomers, where available, is presented in Table 2. These properties are essential for designing and executing synthetic protocols and for understanding the compound's behavior in various chemical environments.

Table 2: Physicochemical Properties of **2,3-Dichloro-2-butene**

Property	(E)-Isomer	(Z)-Isomer	Mixture/Unspecified
Molecular Formula	C ₄ H ₆ Cl ₂	C ₄ H ₆ Cl ₂	C ₄ H ₆ Cl ₂ [1][2][3]
Molecular Weight	124.99 g/mol	124.99 g/mol	124.99 g/mol [1][2][3]
Boiling Point	118.18°C (rough estimate)	118.18°C (rough estimate)	97-99 °C (680 mmHg) [4]
Melting Point	-27.02°C (estimate)	-27.02°C (estimate)	Not available
Density	1.1416 g/cm ³	1.1618 g/cm ³	Not available
Refractive Index	1.4582	1.4590	Not available

Synthesis of 2,3-Dichloro-2-butene

The stereoselective synthesis of the (E) and (Z) isomers of **2,3-dichloro-2-butene** is of primary interest for their application in stereospecific reactions. The most direct conceptual approach involves the electrophilic addition of chlorine to 2-butyne.

Experimental Protocol: Electrophilic Addition of Chlorine to 2-Butyne

This protocol describes a general method for the stereospecific synthesis of (E)- and (Z)-**2,3-dichloro-2-butene**. The reaction proceeds via a cyclic chloronium ion intermediate, and the stereochemical outcome is determined by the anti-addition of the chloride ion.[5][6]

Objective: To synthesize (E)- and (Z)-**2,3-dichloro-2-butene** from 2-butyne.

Materials:

- 2-Butyne
- Chlorine (Cl₂)
- An inert aprotic solvent (e.g., dichloromethane, carbon tetrachloride)
- Standard glassware for gas handling and reactions at controlled temperatures
- Apparatus for product purification (e.g., distillation setup)

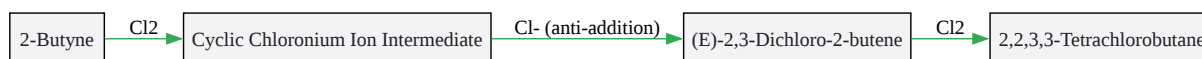
Procedure:

- In a three-necked round-bottom flask equipped with a gas inlet tube, a thermometer, and a condenser, dissolve 2-butyne in an appropriate volume of an inert, dry aprotic solvent.
- Cool the reaction mixture to a desired temperature (e.g., 0 °C) using an ice bath to control the exothermicity of the reaction.
- Slowly bubble a stream of chlorine gas through the stirred solution. The rate of addition should be carefully controlled to prevent excessive temperature increases and side reactions.
- Monitor the reaction progress by techniques such as gas chromatography (GC) or thin-layer chromatography (TLC) to determine the consumption of the starting material.
- Upon completion of the reaction, cease the chlorine flow and allow the reaction mixture to warm to room temperature.
- Purge the reaction mixture with an inert gas (e.g., nitrogen) to remove any unreacted chlorine.
- The crude product mixture, containing both (E)- and (Z)-**2,3-dichloro-2-butene**, can be purified by fractional distillation under reduced pressure. The separation of the isomers may be challenging due to their similar boiling points.

Expected Outcome: The electrophilic addition of one equivalent of chlorine to 2-butyne is expected to yield a mixture of (E)- and (Z)-**2,3-dichloro-2-butene**. The anti-addition

mechanism dictates that the initial product will be the (E)-isomer. Further reaction with a second equivalent of chlorine would lead to the formation of 2,2,3,3-tetrachlorobutane.[7]

Logical Relationship of Synthesis:



[Click to download full resolution via product page](#)

Caption: Synthesis of **2,3-dichloro-2-butene** from 2-butyne.

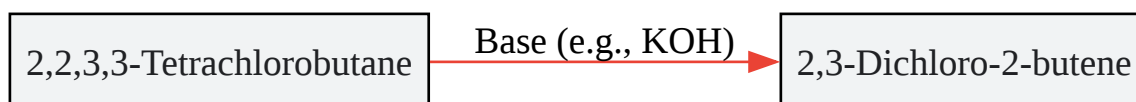
Potential Synthetic Routes and Related Reactions

While the direct chlorination of 2-butyne is the most straightforward conceptual route, other methods, such as the dehydrochlorination of tetrachlorobutanes, could also be envisioned for the synthesis of **2,3-dichloro-2-butene**.

Dehydrochlorination of Tetrachlorobutanes

The elimination of hydrogen chloride from a suitable tetrachlorobutane precursor could potentially yield **2,3-dichloro-2-butene**. For instance, the dehydrochlorination of 2,2,3,3-tetrachlorobutane would be a direct route.

Hypothetical Reaction Pathway:



[Click to download full resolution via product page](#)

Caption: Hypothetical dehydrochlorination to **2,3-dichloro-2-butene**.

Chemical Reactivity and Potential Applications

The reactivity of **2,3-dichloro-2-butene** is dictated by the presence of the carbon-carbon double bond and the two chlorine atoms. These features make it a potential building block in

organic synthesis.

Electrophilic Addition Reactions

The double bond in **2,3-dichloro-2-butene** can undergo electrophilic addition reactions. For example, further chlorination leads to the formation of 2,2,3,3-tetrachlorobutane.[7]

Nucleophilic Substitution Reactions

The chlorine atoms in **2,3-dichloro-2-butene** are vinylic and generally less reactive towards nucleophilic substitution compared to allylic or alkyl halides. However, under specific conditions, they might be displaced by strong nucleophiles.

Applications in Drug Development

Currently, there is a lack of direct evidence in the scientific literature for the use of **2,3-dichloro-2-butene** as a key intermediate in the synthesis of pharmaceutical compounds. However, other dichlorobutene isomers, such as 1,4-dichloro-2-butene, have been utilized as building blocks in medicinal chemistry. The unique stereochemistry and electronic properties of **2,3-dichloro-2-butene** suggest its potential as a scaffold for the synthesis of novel bioactive molecules. Further research is required to explore its utility in this area.

Conclusion

This technical guide has summarized the available information on **2,3-dichloro-2-butene**, focusing on its chemical identity, synthesis, and potential reactivity. While detailed experimental protocols for its stereoselective synthesis are not readily available in the public domain, the electrophilic addition of chlorine to 2-butyne provides a logical and well-established mechanistic pathway. The potential of **2,3-dichloro-2-butene** as a building block in organic synthesis, particularly in the context of drug discovery, remains an area ripe for exploration. The data and diagrams presented herein are intended to provide a solid foundation for researchers and professionals interested in the chemistry and applications of this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Butene, 2,3-dichloro-, (Z)- | C₄H₆Cl₂ | CID 12211400 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Butene, 2,3-dichloro-, (E)- | C₄H₆Cl₂ | CID 12211401 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chembk.com [chembk.com]
- 4. lookchem.com [lookchem.com]
- 5. 10.4 Reactions of Alkenes: Addition of Bromine and Chlorine to Alkenes – Organic Chemistry I [kpu.pressbooks.pub]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2,3-Dichloro-2-butene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073511#2-3-dichloro-2-butene-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com